

CAS number 113100-53-1 properties and uses

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Compound of Interest

Compound Name: *1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid*

Cat. No.: B041765

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An In-depth Technical Guide to **1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic Acid** (CAS 113100-53-1)

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid**, a key intermediate in the development of modern agrochemicals and pharmaceuticals.

Chemical and Physical Properties

1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid is a white to off-white solid compound.[1] Its chemical structure consists of a pyrazole ring substituted with a methyl group, a trifluoromethyl group, and a carboxylic acid functional group. This combination of moieties, particularly the trifluoromethyl group, enhances its biological activity and stability, making it a valuable building block in medicinal and agricultural chemistry.[2]

Table 1: Physicochemical Properties of CAS 113100-53-1

Property	Value	Source
IUPAC Name	1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid	[3]
CAS Number	113100-53-1	[3]
Molecular Formula	C ₆ H ₅ F ₃ N ₂ O ₂	[3]
Molecular Weight	194.11 g/mol	[3]
Appearance	White to off-white solid/powder	[1][2]
Melting Point	198-210 °C	[2]
pKa (Predicted)	2.93 ± 0.36	[4]
Solubility	DMSO (Slightly), Methanol (Slightly)	[4]

Synthesis and Experimental Protocols

The synthesis of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid** has been reported through various methods. A common laboratory-scale preparation involves the hydrolysis of the corresponding ethyl ester.

General Synthesis Protocol: Hydrolysis of Ethyl 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylate

A general procedure for the synthesis involves the hydrolysis of ethyl 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylate using a base such as potassium hydroxide.[5]

Experimental Protocol:

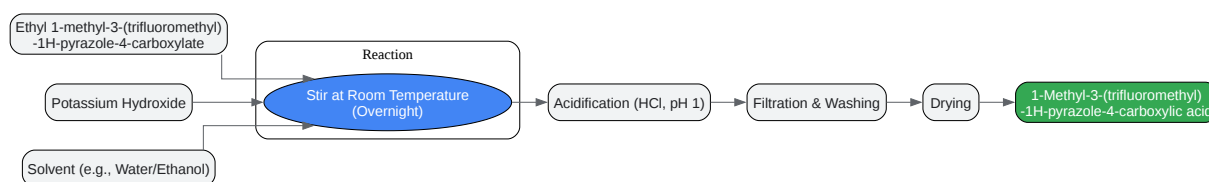
- To a reaction vial, add ethyl 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylate (5600 mg, 25 mmol) and potassium hydroxide (4740 mg, 30 mmol) in 50 mL of a suitable solvent (e.g., a mixture of water and ethanol).[5]
- Stir the reaction mixture at room temperature overnight.[5]

- Upon completion of the reaction (monitored by TLC), acidify the reaction solution to a pH of 1 with dilute hydrochloric acid.^[5] This will precipitate a white solid product.^[5]
- Collect the solid by filtration and wash it with an appropriate solvent.^[5]
- Dry the collected solid to yield **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid**.^[5] The reported yield for this method is 59%.^[5]

Characterization: The structure of the product can be confirmed by ¹H NMR spectroscopy.^[5]

- ¹H NMR (500 MHz, DMSO-d₆): δ 12.80 (s, 1H, COOH), 8.44 (s, 1H, CH on the pyrazole ring), 3.93 (s, 3H, CH₃).^[5]

An improved synthesis technology has also been studied, starting from sodium cyanoacetate via condensation, acylation, cyclization, and hydrolysis, reporting higher yields.^[6]



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Figure 1: General workflow for the synthesis of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid**.

Biological Activity and Uses

1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid is a crucial intermediate in the manufacturing of a range of biologically active molecules.

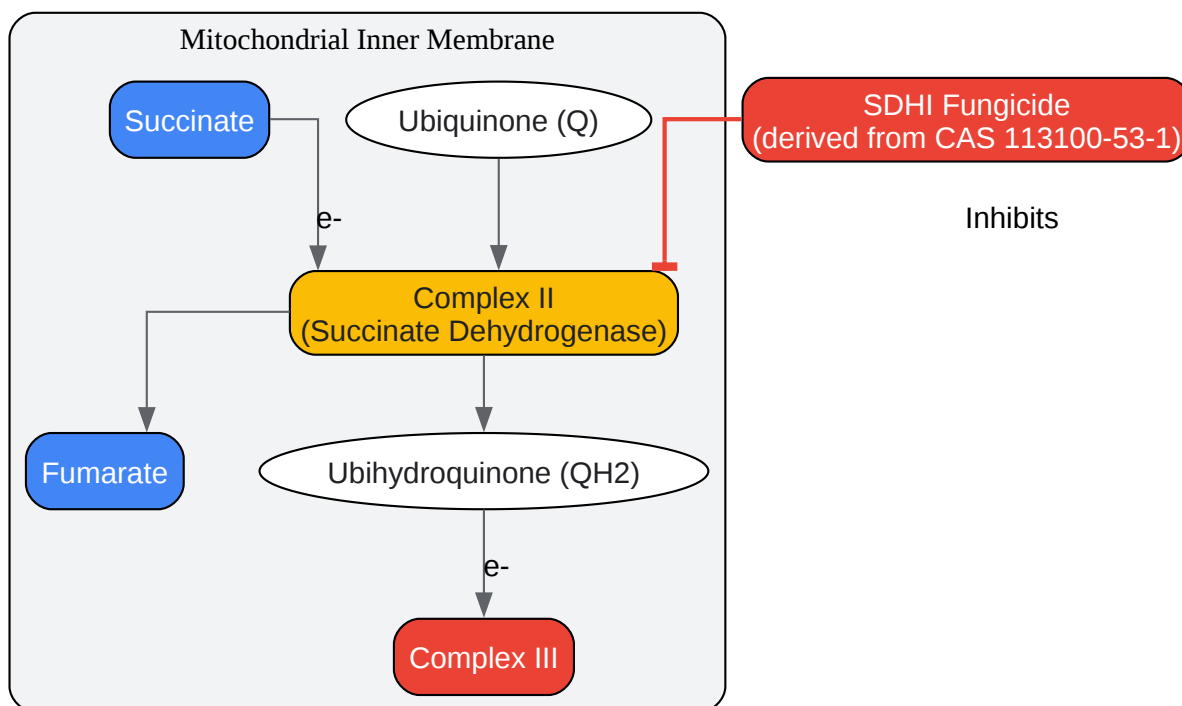
Agrochemicals

This compound is a key building block for several modern succinate dehydrogenase inhibitor (SDHI) fungicides.[7] These fungicides are highly effective against a broad spectrum of fungal pathogens on various crops. Notable fungicides synthesized from this intermediate include:

- Penthiopyrad
- Bixafen
- Fluxapyroxad (Xemium)
- Isopyrazam
- Sedaxane

The compound itself is also a known environmental transformation product and metabolite of the fungicide Penthiopyrad, where it is referred to as PCA (1-methyl-3-trifluoromethyl-1H-pyrazole-4-carboxylic acid).[8]

The mechanism of action for the SDHI fungicides derived from this intermediate involves the inhibition of succinate dehydrogenase (Complex II) in the mitochondrial electron transport chain of fungi. This blockage disrupts cellular respiration and energy production, ultimately leading to fungal cell death.



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Figure 2: Mechanism of action of SDHI fungicides derived from **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid**.

Pharmaceuticals

In the pharmaceutical sector, this pyrazole derivative is utilized in the synthesis of novel therapeutic agents. It is a precursor for:

- Antifungal agents: Used in the synthesis of 4-carboxamide derivatives with antifungal properties.[5]
- Antiparasitic agents: Employed in the creation of diaryl ether inhibitors targeting the enoyl-acyl carrier protein reductase of *Toxoplasma gondii*, the parasite responsible for toxoplasmosis.[5]

- Anti-inflammatory and analgesic drugs: Investigated for the development of new anti-inflammatory and pain-relieving medications.[2]
- Anticancer agents: Some pyrazole-carboxamide derivatives have been studied for their potential as anticancer agents.[9]

Safety and Handling

The compound is classified as a hazardous substance and requires careful handling in a laboratory or industrial setting.

Table 2: GHS Hazard and Safety Information

Category	Information	Source
Signal Word	Warning	[10]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[10]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor if you feel unwell.	[10]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[4]

It is recommended to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10]

Conclusion

1-Methyl-3-(trifluoromethyl)-1H-pyrazole-4-carboxylic acid (CAS 113100-53-1) is a high-value chemical intermediate with significant applications in both the agrochemical and

pharmaceutical industries. Its unique structure, featuring a trifluoromethyl group, imparts desirable properties to the final products, such as enhanced efficacy and stability. The well-established synthesis routes and its versatile reactivity make it a cornerstone for the development of new fungicides, antiparasitic, and anti-inflammatory agents. Proper safety precautions are essential when handling this compound due to its irritant properties.

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